

trimethoxy(3,3,3-trifluoropropyl)silane CAS number and molecular weight

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Compound of Interest

Compound Name: *Trimethoxy(3,3,3-trifluoropropyl)silane*

Cat. No.: *B1583756*

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In-Depth Technical Guide: Trimethoxy(3,3,3-trifluoropropyl)silane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **trimethoxy(3,3,3-trifluoropropyl)silane**, a key organosilane compound utilized in a variety of scientific and industrial applications. This document details its fundamental chemical properties, and summarizes its primary applications.

Core Compound Data

Trimethoxy(3,3,3-trifluoropropyl)silane is a fluorinated silane coupling agent. The incorporation of a trifluoropropyl group imparts unique properties, such as hydrophobicity and stability, making it a valuable reagent in surface modification and materials science.

Property	Value	Reference
CAS Number	429-60-7	[1][2][3]
Molecular Weight	218.25 g/mol	[1][2][3][4]
Molecular Formula	C6H13F3O3Si	[1][2][5]
Synonyms	3,3,3-Trifluoropropyl-trimethoxysilane, 1,1,1-Trifluoro-3-(trimethoxysilyl)propane	[1]

Physicochemical Properties

A summary of the key physicochemical properties of **trimethoxy(3,3,3-trifluoropropyl)silane** is presented below. These properties are critical for its application in forming stable and functionalized surfaces.

Property	Value
Appearance	Colorless transparent liquid
Purity	>98.0% (GC)
Boiling Point	144 °C
Density	1.142 g/cm ³
Flash Point	38 °C
Refractive Index	1.355 ± 0.005 (20°C)

Applications and Experimental Uses

Trimethoxy(3,3,3-trifluoropropyl)silane is predominantly used as a coupling agent and a surface modifier. Its trifluoropropyl group provides a low surface energy, hydrophobic, and oleophobic character to the treated substrates.

Key Applications Include:

- **Hydrophobic and Oleophobic Coatings:** Used to prepare water- and oil-repellent surfaces on a variety of materials including glass, metal, and ceramics.
- **Adhesion Promotion:** Acts as a coupling agent to improve the adhesion between organic resins and inorganic substrates.
- **Anti-Fouling Surfaces:** The low surface energy imparted by the fluorinated group helps in preventing the adhesion of biological materials and other contaminants.[5]
- **Protective Coatings:** It is used to protect culturally significant items, masonry, and wood from environmental degradation.[5]

While this compound is a staple in materials science, its direct role in signaling pathways or drug development is not prominently documented in publicly available literature. Its utility in the biomedical field is primarily centered on the surface modification of implants and diagnostic devices to enhance their biocompatibility and performance.

Logical Relationship of Application

The following diagram illustrates the logical flow from the compound's core properties to its primary applications.



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Caption: Logical workflow from silane to functional surface.

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